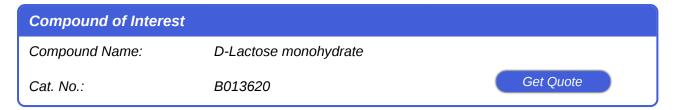


A Technical Guide to D-Lactose Monohydrate

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **D-Lactose monohydrate**, a disaccharide widely utilized in the pharmaceutical and food industries. It details the compound's chemical identifiers, physicochemical properties, and standard analytical methodologies.

Chemical Identifier: CAS Number

The primary Chemical Abstracts Service (CAS) number for the monohydrate form of D-Lactose is 64044-51-5.[1][2][3][4] It is important to distinguish this from other related substances:

- 10039-26-6: This CAS number is also frequently used for lactose monohydrate, particularly in pharmaceutical and food-grade specifications.[5][6][7]
- 63-42-3: This CAS number corresponds to anhydrous lactose, which lacks the molecule of water.[4]

D-Lactose monohydrate is a disaccharide composed of D-galactose and D-glucose units linked by a β -1,4 glycosidic bond.[7] It is a white, crystalline powder commonly known as milk sugar.[2]

Physicochemical Properties

The quantitative properties of **D-Lactose monohydrate** are summarized in the table below for easy reference and comparison.

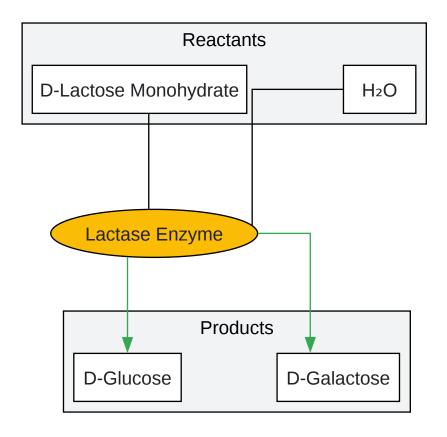


Property	Value	Citations
CAS Number	64044-51-5	[1][3][4]
Molecular Formula	C12H22O11 · H2O	[2][3]
Molecular Weight	360.31 g/mol	[3]
Appearance	White to off-white crystalline powder	[2][4][6]
Melting Point	~215-219 °C (with decomposition)	[1]
Solubility	Soluble in warm water (0.1 g/mL); very slightly soluble in ethanol.	[1][8]
Density	~1.525 g/cm³	[1][8]
Specific Rotation [α]	+52.4° to +55.9° (c=4.5 in H ₂ O at 22°C)	[9]
Water Content	4.5% - 5.5% (by Karl Fischer titration)	[9][10][11]
pH (10% w/v solution)	4.0 - 7.5	[6][9]
Residue on Ignition	≤ 0.3%	[6]

Biochemical Pathway

D-Lactose serves as a crucial energy source in neonates. Its metabolism is initiated by enzymatic hydrolysis.





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Enzymatic hydrolysis of D-Lactose into its constituent monosaccharides.

Experimental Protocols & Workflows

Detailed methodologies for the characterization and quality control of **D-Lactose monohydrate** are critical for its application in research and drug development.

Determination of Water Content (Karl Fischer Titration)

This method quantifies the water content, a critical parameter for the monohydrate form.[11]

- Principle: The Karl Fischer (KF) titration is a specific method for water determination. The sample is dissolved in a suitable solvent and titrated with a KF reagent containing iodine.
 Water reacts with the iodine, and the endpoint is detected potentiometrically.
- Reagents:
 - Titrant: One-component Karl Fischer reagent (e.g., Aquastar® CombiTitrant 5).

Foundational & Exploratory

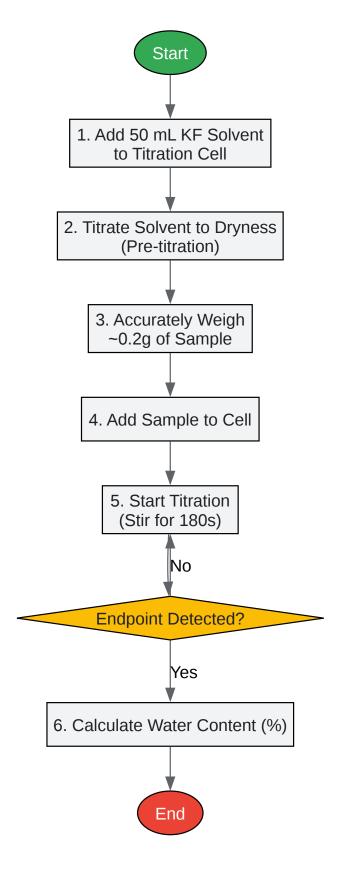




- Solvent: Anhydrous methanol (e.g., Aquastar® CombiMethanol). For samples with poor solubility, up to 50% formamide can be added to the methanol.[11]
- Apparatus: Automated Karl Fischer titrator.
- Procedure:
 - Place 50 mL of the KF solvent into the titration cell.
 - Titrate the solvent to a dry endpoint to eliminate residual water.
 - Accurately weigh approximately 0.1 g to 0.3 g of the **D-Lactose monohydrate** sample.
 - Add the sample to the conditioned titration cell.
 - Start the titration. A stirring time of at least 180 seconds is recommended to ensure complete dissolution of the sample.[11]
 - The instrument will automatically stop at the endpoint and calculate the water content. The theoretical water concentration for the monohydrate is 5%.[11]

The following diagram illustrates the general workflow for this analysis.





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Workflow for water content determination by Karl Fischer titration.



Analysis of Protein and Light-Absorbing Impurities

This spectrophotometric method is used to assess the purity of the lactose sample by measuring the absorbance of a solution at specific wavelengths, as specified by the United States Pharmacopeia (USP).[10][12]

 Principle: Impurities in the lactose sample may absorb light in the UV-visible spectrum. By measuring the absorbance at defined wavelengths, the level of these impurities can be controlled.

Procedure:

- Sample Solution Preparation: Prepare a 1% (w/v) solution of D-Lactose monohydrate in water.[12]
- Spectrophotometric Measurement: Using a suitable UV-Vis spectrophotometer, measure the absorbance of the sample solution in a 1 cm path length cuvette.
- Acceptance Criteria:
 - The absorbance in the range of 210 nm to 220 nm should not be more than 0.25.[10]
 [12]
 - The absorbance in the range of 270 nm to 300 nm should not be more than 0.07.[10] [12]

Specific Optical Rotation

This analysis confirms the identity and chiral purity of the D-(+)-lactose.

- Principle: Chiral molecules rotate the plane of polarized light. The specific rotation is a characteristic property of an optically active compound.
- Procedure:
 - Sample Preparation: Accurately weigh about 10 g of the sample and dissolve it in 80 mL of water by heating to 50°C. Allow the solution to cool.



- Add 0.2 mL of 6M ammonia and allow the solution to stand for 30 minutes to complete mutarotation.[13]
- Dilute the solution to exactly 100 mL with water and bring the temperature to 25°C.
- Measurement: Use a polarimeter to measure the optical rotation of the solution in a 1 dm tube.
- Calculation: The specific rotation is calculated based on the observed rotation,
 concentration, and path length. The accepted range is typically between +54.4° and +55.9°, calculated on an anhydrous basis.[9][13]

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